

Sibiricose A3 (CAS: 139726-39-9): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Sibiricose A3*

Cat. No.: *B2609243*

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the current scientific knowledge on **Sibiricose A3**, a sucrose ester isolated from the roots of *Polygala sibirica* L. and *Polygala tenuifolia* Willd. While research on this specific compound is emerging, this document consolidates available data on its physicochemical properties, potential biological activities, and the methodologies relevant to its study.

Physicochemical Properties

Sibiricose A3 is a polar molecule consisting of a sucrose moiety esterified with a 4-hydroxybenzoyl group.^[1] Its chemical structure determines its solubility and extraction characteristics.

Property	Value	Source
CAS Number	139726-39-9	[1] [2] [3] [4]
Molecular Formula	C ₁₉ H ₂₆ O ₁₃	[2] [3] [4]
Molecular Weight	462.4 g/mol	[2] [3]
IUPAC Name	[(2R,3S,4S,5R,6R)-6-[(2S,3S,4S,5R)-3,4-dihydroxy-2,5-bis(hydroxymethyl)oxolan-2-yl]oxy-3,4,5-trihydroxyoxan-2-yl]methyl 4-hydroxybenzoate	[1]
Appearance	Viscous	[2]
Color	Yellow	[2]
Storage Conditions	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[2]

Biological Activities and Therapeutic Potential

Preliminary research suggests that **Sibiricose A3** may possess neuroprotective properties. While some commercial suppliers mention its use in the study of prostate cancer, there is currently no publicly available scientific literature to substantiate this claim.[\[2\]](#)[\[5\]](#)

Neuroprotective Effects

A study investigating the chemical constituents of *Polygala sibirica* L. roots identified **Sibiricose A3** as one of the isolated compounds.[\[6\]](#) The study evaluated the protective effects of these compounds on hydrogen peroxide (H₂O₂)-induced damage in PC12 cells, a common *in vitro* model for neurodegenerative disease research. The results indicated that some compounds from the plant extract could significantly protect PC12 cells from H₂O₂-induced damage by increasing cell proliferation, reducing malondialdehyde (MDA) content, decreasing lactate dehydrogenase (LDH) activity, and increasing superoxide dismutase (SOD) activity.[\[6\]](#) However, the specific activity of **Sibiricose A3** was not detailed in the available abstract.

Potential Anti-Inflammatory and Antioxidant Activities

While direct studies on the anti-inflammatory and antioxidant activities of **Sibiricose A3** are limited, the extracts of *Polygala* species from which it is derived are known to possess these properties. Further research is required to determine the specific contribution of **Sibiricose A3** to these effects.

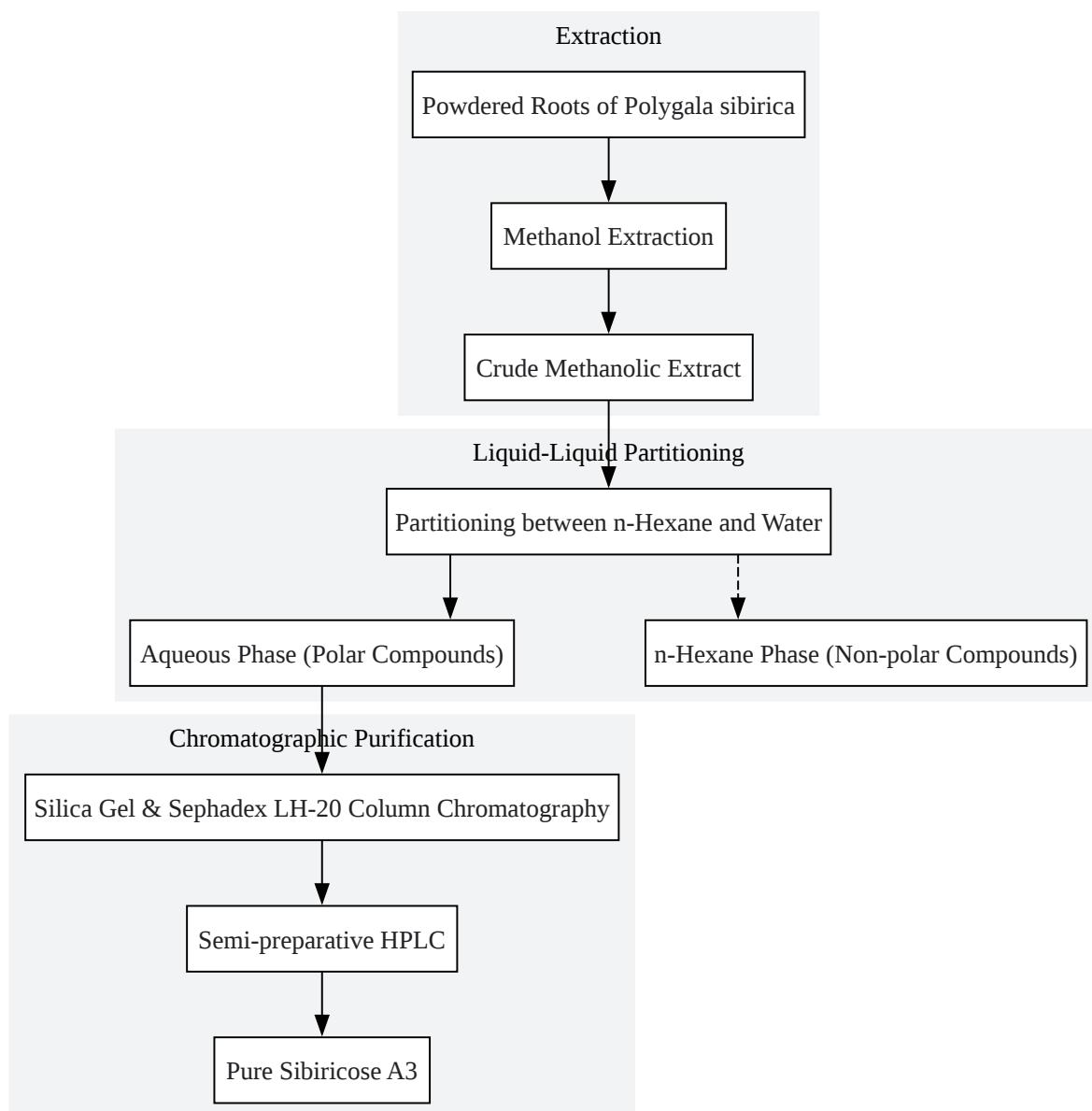
Experimental Protocols

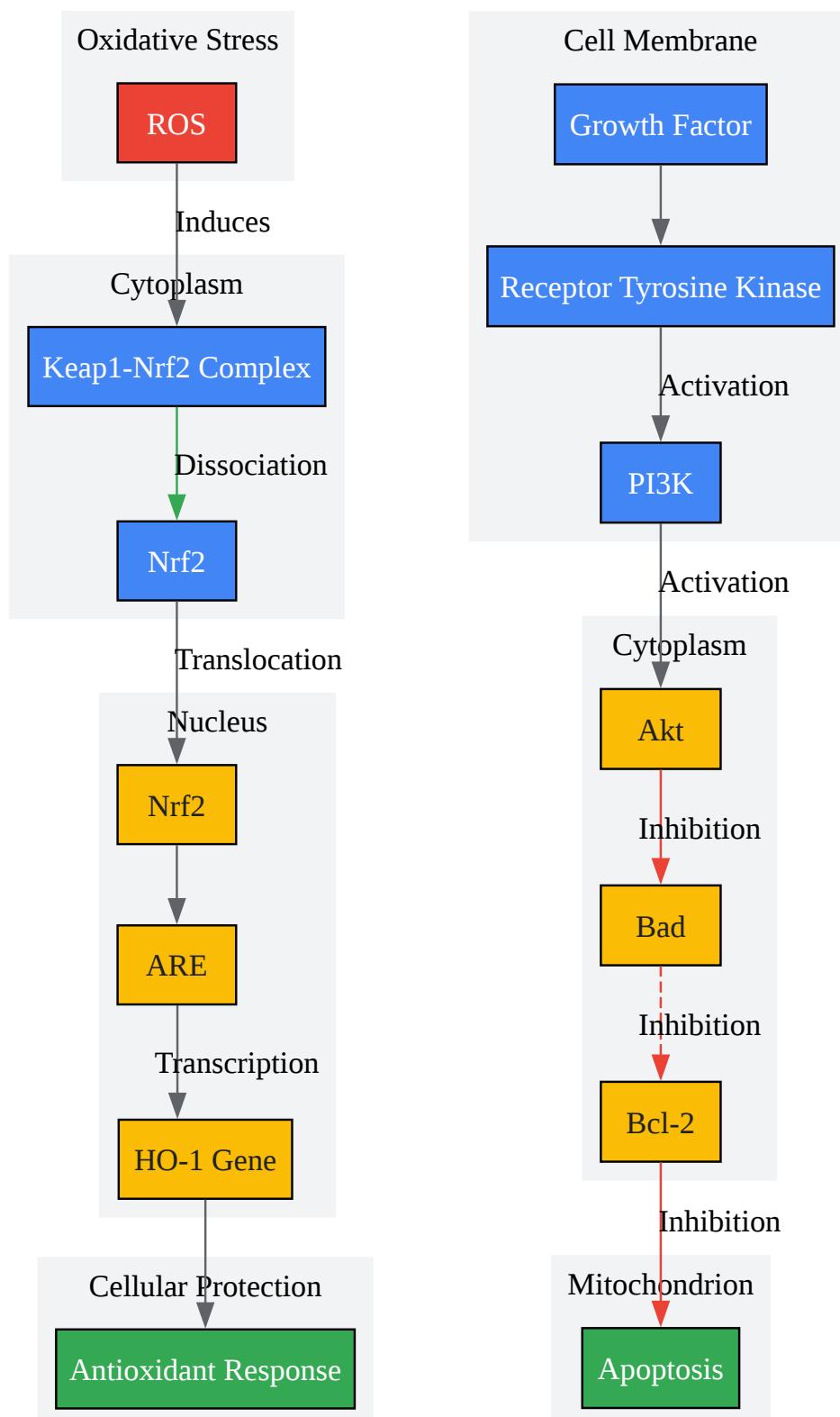
Detailed experimental protocols for **Sibiricose A3** are not extensively published. The following sections provide generalized methodologies relevant to the potential biological activities of this compound.

Isolation and Purification of Sibiricose A3

The isolation of **Sibiricose A3** from its natural sources, such as the roots of *Polygala sibirica*, typically involves solvent extraction followed by chromatographic purification.^[7]

A general workflow for the isolation process is as follows:



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